

Essential Safety and Operational Guide for Handling Azido-PEG1-acid

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Compound of Interest

Compound Name: Azido-PEG1-acid

Cat. No.: B605813

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This guide provides comprehensive safety protocols, handling procedures, and disposal plans for **Azido-PEG1-acid**, tailored for researchers, scientists, and drug development professionals. Adherence to these guidelines is critical for ensuring personal safety and maintaining the integrity of experimental work. **Azido-PEG1-acid** is a valuable reagent in click chemistry, but its azide functional group necessitates careful handling due to potential hazards.^{[1][2]}

Hazard Identification and Properties

Organic azides are energetic compounds that can be sensitive to heat, shock, friction, or light.^{[3][4]} The primary hazards associated with **Azido-PEG1-acid** stem from the azide group, which imparts toxicity comparable to cyanides and has the potential to form explosive compounds.^{[3][5]}

Table 1: Key Hazards of **Azido-PEG1-acid**

Hazard Type	Description	Citations
Explosive Potential	Organic azides can decompose explosively when exposed to heat, shock, friction, or light. The risk is reduced in molecules with a higher carbon-to-nitrogen ratio, but caution is always required.	[3][4]
High Reactivity	Reacts with heavy metals (e.g., copper, lead) to form highly shock-sensitive and explosive metal azides.[6][7][8] Contact with acids can form hydrazoic acid, a highly toxic and explosive gas.[4]	[4][6][7]
Toxicity	The azide group is highly toxic. A Safety Data Sheet for a similar compound indicates it is harmful if swallowed.[9] Ingestion of small amounts can be lethal.[5][10]	[5][9][10]
Environmental Hazard	Classified as very toxic to aquatic life with long-lasting effects.[9]	[9]

Table 2: Physical and Chemical Properties of **Azido-PEG1-acid**

Property	Value	Citations
Molecular Formula	C ₅ H ₉ N ₃ O ₃	[11]
Molecular Weight	159.14 g/mol	[11]
CAS Number	1393330-34-1	[11]
Appearance	Solid	[9]
Solubility	Soluble in Water, DMSO, DMF, DCM	[1]
Storage	Recommended at -20°C	[1][9][12]

Personal Protective Equipment (PPE)

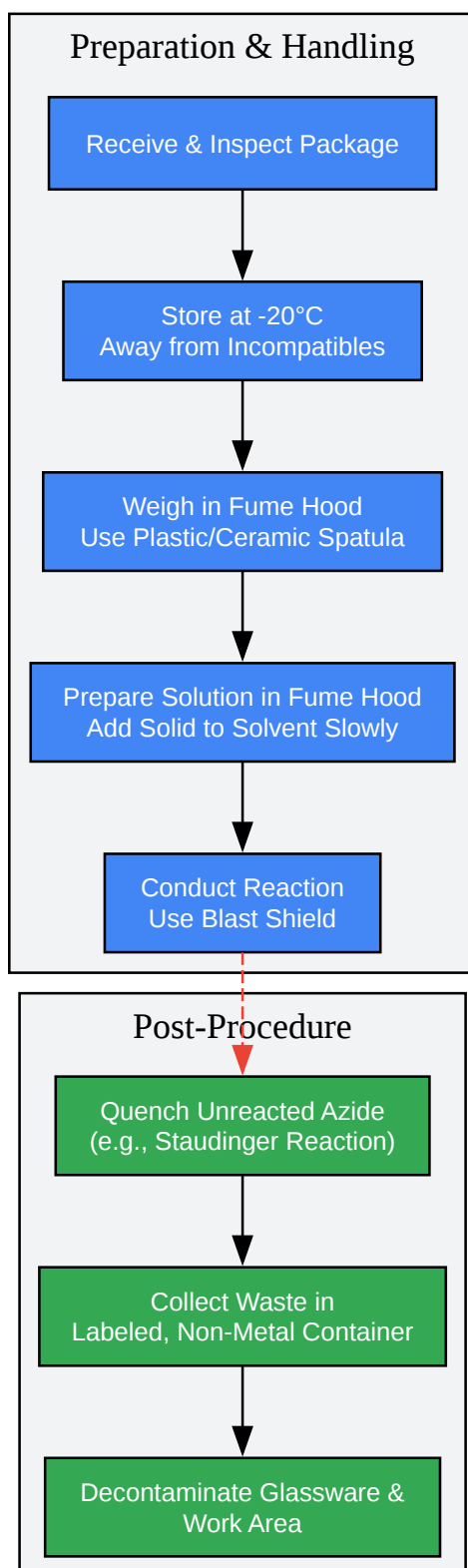
Consistent and correct use of PPE is the primary defense against chemical exposure. All handling of **Azido-PEG1-acid** must be conducted in a certified chemical fume hood.[3][13]

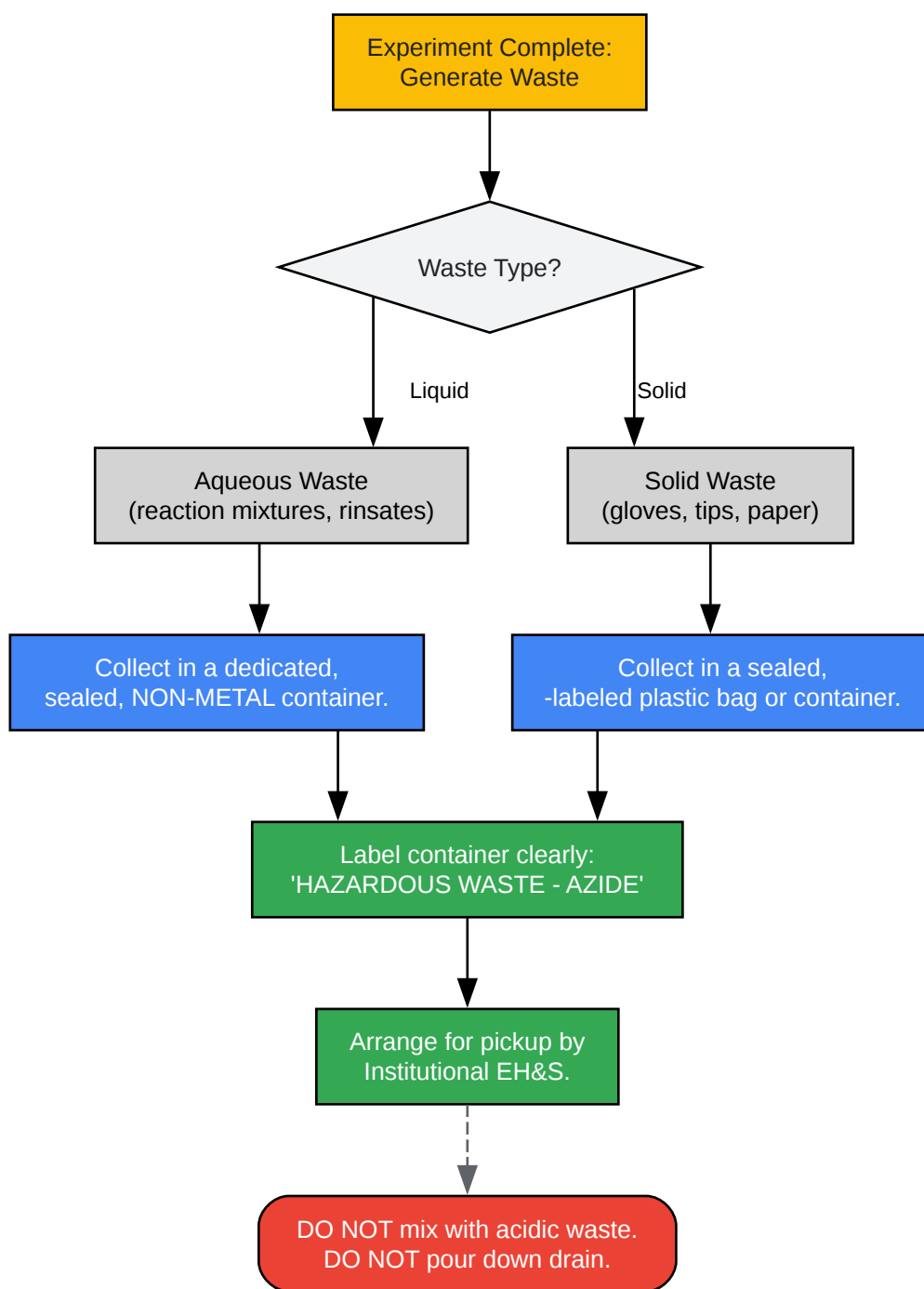
Table 3: Recommended PPE for Handling **Azido-PEG1-acid**

Task	Eye Protection	Hand Protection	Body & Skin Protection	Respiratory Protection
Receiving & Unpacking	Safety glasses	Nitrile gloves	Lab coat	Well-ventilated area
Weighing & Aliquoting (Solid)	Safety goggles and face shield	Nitrile gloves (double-gloving recommended) [3]	Lab coat	Mandatory use of a chemical fume hood
Solution Preparation & Handling	Safety goggles	Nitrile gloves (double-gloving recommended)	Lab coat	Mandatory use of a chemical fume hood
Waste Disposal & Spill Cleanup	Safety goggles and face shield	Chemical-resistant gloves (e.g., nitrile)	Lab coat or chemical-resistant apron	Mandatory use of a chemical fume hood

Operational Plan and Handling Procedures

A systematic workflow is essential for safety. The following diagram and procedures outline the recommended process from receiving the compound to its final use.





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